

Essential Safety and Operational Guide for Handling Tetrahydrofuran (THF)

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Compound of Interest

Compound Name: TH34

Cat. No.: B15583883

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Disclaimer: This document is intended as a safety and logistical guide for experienced researchers, scientists, and drug development professionals. The information provided is based on the assumption that the user's query "**TH34**" refers to Tetrahydrofuran (THF), a common laboratory solvent. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) before handling any chemical.

Immediate Safety and Hazard Information

Tetrahydrofuran (THF) is a colorless, volatile, and highly flammable liquid with an ether-like odor.^[1] It is a versatile solvent used in a variety of laboratory applications. However, it presents several significant hazards that require strict adherence to safety protocols.

Primary Hazards:

- **High Flammability:** THF is a Class IB Flammable Liquid with a low flash point, meaning it can be easily ignited by heat, sparks, or open flames.^[2] Vapors are heavier than air and can travel to an ignition source and flash back.^[3]
- **Peroxide Formation:** Upon exposure to air and light, THF can form explosive peroxides.^{[2][4]} This risk increases with prolonged storage, especially after a container has been opened.^[2] Peroxide crystals may form around the cap or in the liquid, creating a shock-sensitive and potentially explosive hazard.^{[1][6][7]}

- Health Hazards: THF is harmful if swallowed or inhaled and can cause serious eye irritation and skin irritation.^{[8][9]} Vapors may cause respiratory tract irritation, dizziness, and drowsiness.^{[5][9]} It is also suspected of causing cancer.^{[8][9][10]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling Tetrahydrofuran. It is crucial to use the specified PPE to minimize exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves are mandatory. Nitrile or butyl rubber gloves with a thickness of >0.7 mm are recommended for protection against splashes. ^[11] THF penetrates most common lab gloves rapidly, so they must be changed immediately upon contamination. ^{[2][5]} PVC gloves are unsuitable. ^[11]
Eye and Face Protection	Safety glasses with side shields or tightly fitting safety goggles are required at all times. ^[5] When there is a risk of splashing, a face shield should be worn in addition to goggles. ^[1]
Skin and Body Protection	A lab coat, long pants, and closed-toed shoes must be worn to protect the skin. ^{[5][6]} For larger-scale operations or where there is a significant risk of splashing, chemical-resistant clothing with antistatic and fireproof properties should be used. ^[11]
Respiratory Protection	All work with THF should be conducted in a certified chemical fume hood to minimize inhalation of vapors. ^{[1][6]} If a fume hood is not available or as a backup to engineering controls, a full-face respirator with appropriate organic vapor cartridges (e.g., type AXBEK) must be used. ^[5]

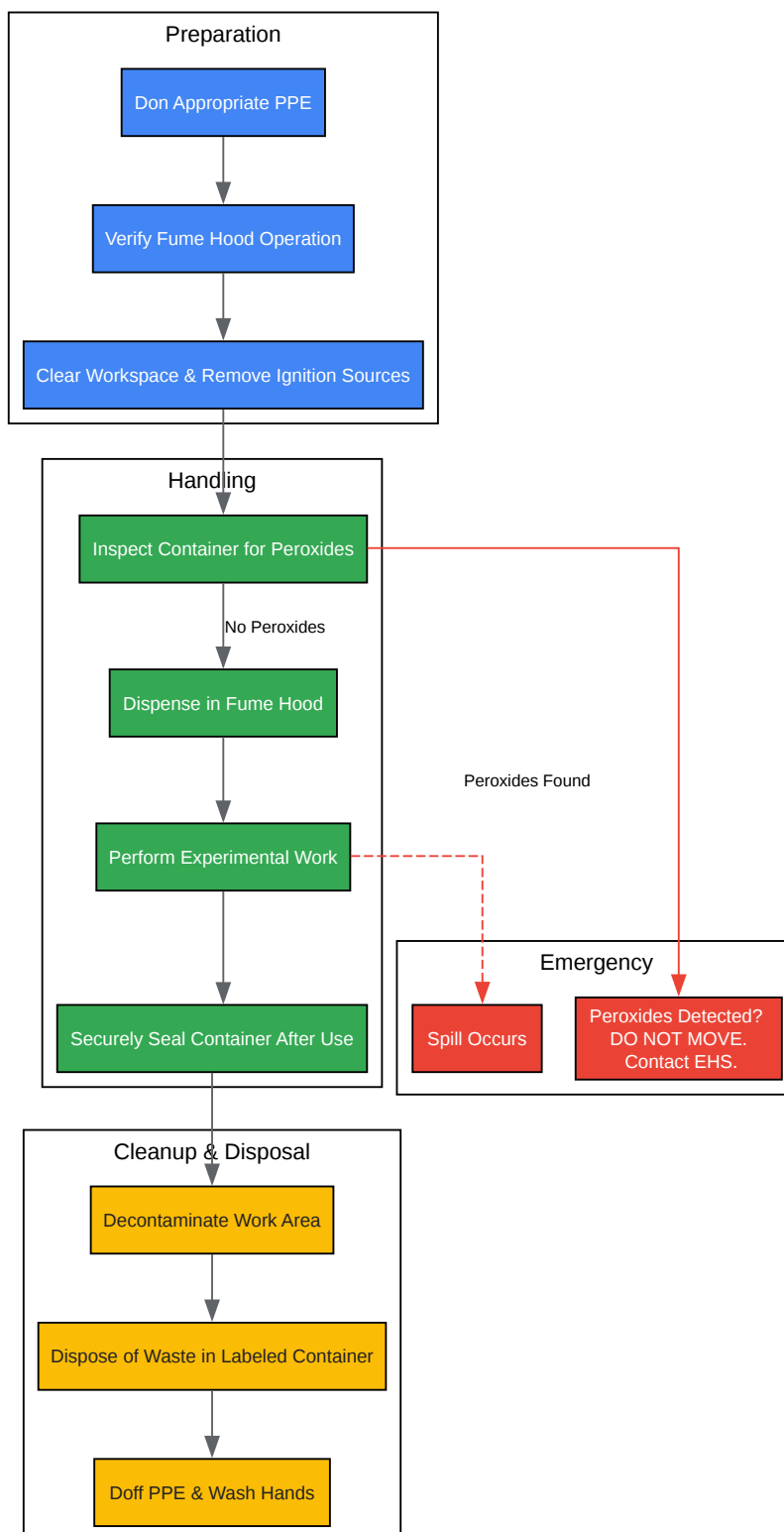
Experimental Protocols: Handling, Storage, and Disposal

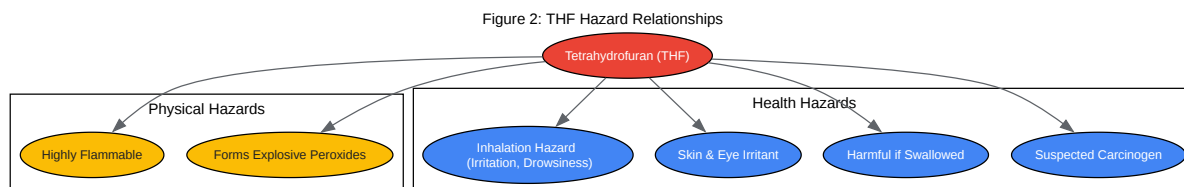
- **Preparation:** Before beginning work, ensure that a chemical fume hood is operational and the sash is at the appropriate height.^[5] Clear the workspace of all unnecessary items and potential ignition sources.^{[1][5]} Locate the nearest eyewash station, safety shower, and fire extinguisher.^{[1][6]}
- **Container Inspection:** Visually inspect the THF container for any signs of peroxide formation, such as crystal formation around the cap or in the liquid.^{[1][6]} If crystals are present, do not move or open the container.^{[1][6]} Contact your institution's Environmental Health and Safety (EHS) department immediately.^{[1][6]}
- **Dispensing:** Ground and bond metal containers when transferring THF to prevent static discharge, which can be an ignition source.^[1] Use non-sparking tools for all operations.^{[8][9]}
- **During Use:** Keep the container sealed when not in use.^{[1][5]} Handle in accordance with good industrial hygiene and safety practices.^[5] Avoid contact with skin and eyes and inhalation of vapors.^[5]
- **Completion of Work:** After use, securely seal the THF container. Decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.^[5]
- **Container Labeling:** All THF containers must be clearly labeled with the date of receipt and the date of opening to track the potential for peroxide formation.^{[1][6]}
- **Storage Location:** Store THF in a cool, dry, dark, and well-ventilated area designated for flammable liquids.^{[4][12]} Keep containers in a flammable storage cabinet.^[5]
- **Incompatible Materials:** Store THF away from strong oxidizing agents, acids, bases, and other incompatible materials.^[1]
- **Peroxide Monitoring:** For opened containers, test for the presence of peroxides every three months using peroxide test strips.^[6] Dispose of any THF that tests positive for peroxides or has been open for longer than the recommended period (typically 6-12 months).^[5]

- **Waste Collection:** Dispose of THF as hazardous waste in a designated, properly labeled organic waste container.^[5] Do not mix with other waste streams unless specifically permitted by your institution's EHS department.
- **Contaminated Materials:** Any materials contaminated with THF, such as gloves, absorbent pads, and empty containers, must also be disposed of as hazardous waste.^[5]
- **Peroxidized THF:** If a container is found to contain peroxides, it is considered extremely dangerous. Do not attempt to dispose of it yourself. Contact your EHS department for specialized disposal procedures.^{[1][7]}
- **Spill Cleanup:**
 - **Small Spills (<1 L):** If you are trained and have the appropriate PPE, you can clean up a small spill. Use an absorbent material or a spill kit to contain the spill.^{[5][7]} Ensure there are no ignition sources in the area.^[3] Collect the cleanup materials in a sealed container and dispose of them as hazardous waste.^[6]
 - **Large Spills (>1 L):** Evacuate the area immediately and notify your supervisor and EHS department.^[7]

Visual Guides

Figure 1: THF Handling Workflow





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